

An In-depth Technical Guide to 4E-Deacetylchromolaenide 4'-O-acetate

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Compound of Interest

Compound Name: 4E-Deacetylchromolaenide 4'-O-acetate

Cat. No.: B15592323

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This technical guide provides a comprehensive overview of the chemical structure, properties, and known biological context of **4E-Deacetylchromolaenide 4'-O-acetate**, a sesquiterpene lactone. The information is curated for researchers, scientists, and professionals in drug development.

Chemical Structure and Properties

4E-Deacetylchromolaenide 4'-O-acetate is a natural product belonging to the germacrane class of sesquiterpene lactones. Its chemical structure is characterized by a ten-membered carbocyclic ring fused to a γ -lactone ring, a common feature of many bioactive compounds isolated from plants of the Asteraceae family.

Table 1: Chemical and Physical Properties of **4E-Deacetylchromolaenide 4'-O-acetate**

Property	Value	Source
CAS Number	104736-09-6	ChemFaces
Molecular Formula	C ₂₂ H ₂₈ O ₇	ChemFaces
Molecular Weight	404.45 g/mol	ChemFaces
Class	Sesquiterpene Lactone	Yunnan Crelib Bio-Tech

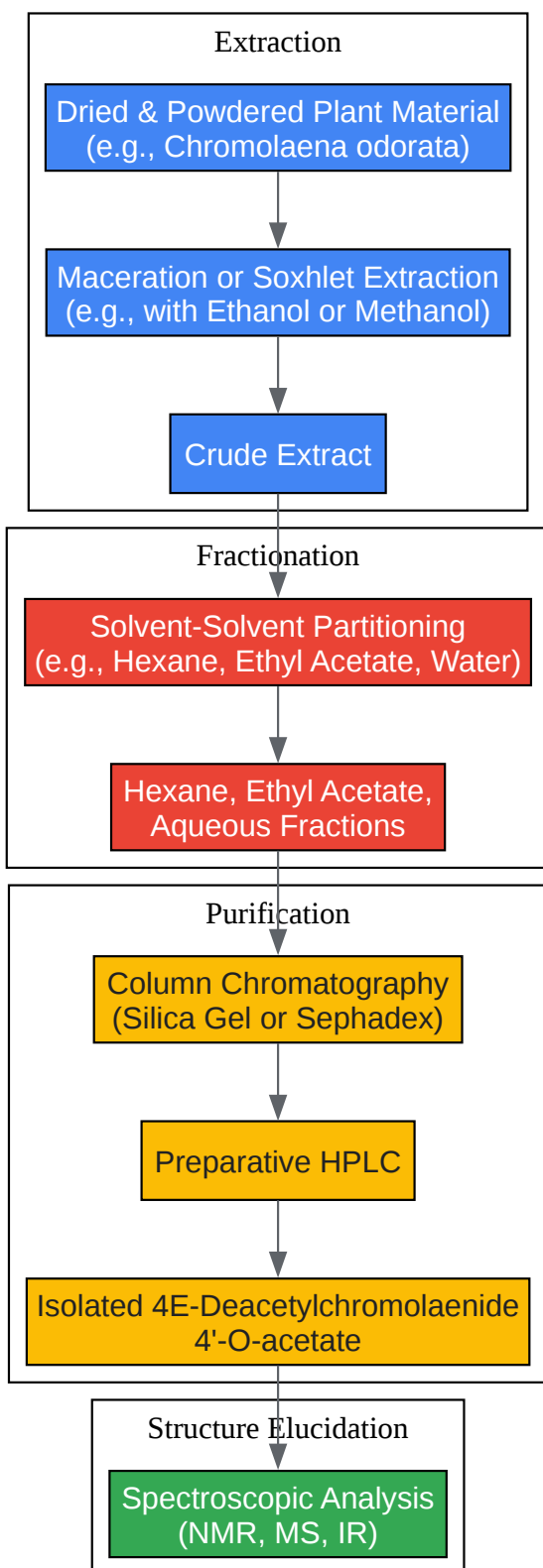
Note: Detailed experimental spectroscopic data (NMR, IR, Mass Spectrometry) for **4E-Deacetylchromolaenide 4'-O-acetate** is not readily available in the public domain. The structural confirmation would typically rely on a combination of these techniques.

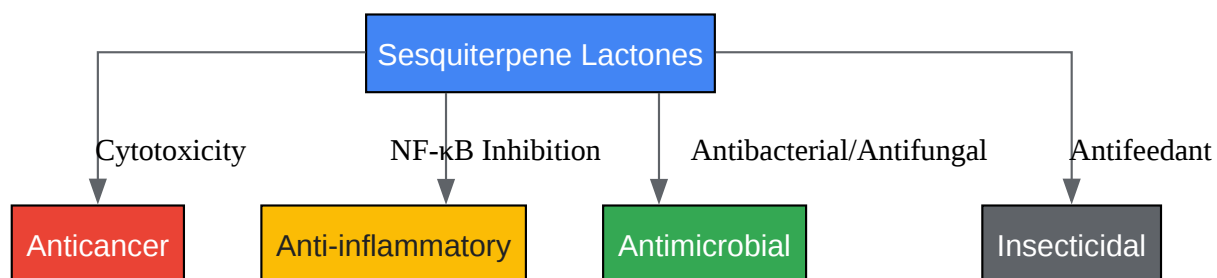
Experimental Protocols

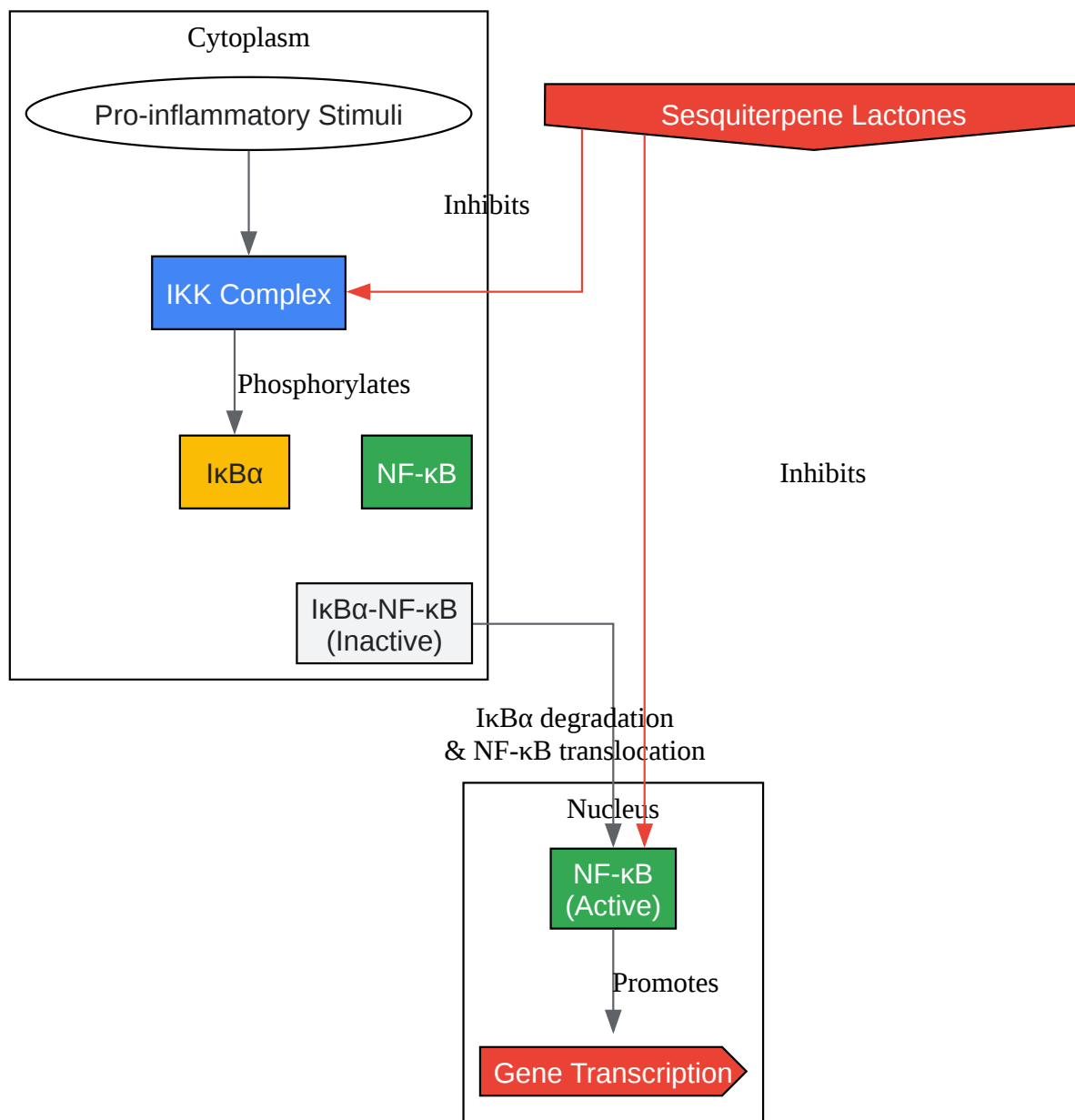
While a specific protocol for the isolation of **4E-Deacetylchromolaenide 4'-O-acetate** is not detailed in the available literature, a general methodology for the extraction and isolation of sesquiterpene lactones from *Chromolaena* species can be described as follows.

General Isolation and Purification of Sesquiterpene Lactones from *Chromolaena* species

This protocol outlines a typical workflow for the phytochemical analysis and isolation of sesquiterpene lactones.







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